

ERD-3111 stability and storage guidelines

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Compound of Interest

Compound Name: ERD-3111

Cat. No.: B12386981

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ERD-3111 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **ERD-3111**, a potent and orally active PROTAC ER α degrader. Adherence to these guidelines is critical for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **ERD-3111**?

A1: The optimal storage conditions for **ERD-3111** depend on whether it is in solid form or in solution. For long-term stability, the powdered form should be stored at -20°C.^[1]^[2]

Q2: How should I store **ERD-3111** once it is dissolved in a solvent?

A2: Once dissolved, it is recommended to aliquot the solution and store it at -80°C to prevent degradation from repeated freeze-thaw cycles.^[3] Some suppliers suggest that storage at -20°C for shorter periods (up to one month) is also acceptable, provided the solution is protected from light and stored under a nitrogen atmosphere.^[2]^[3]

Q3: What is the shelf life of **ERD-3111**?

A3: In its powdered form, **ERD-3111** is stable for over three years when stored correctly at -20°C.^[2] In solvent, the stability is reduced. At -80°C, the solution is stable for up to 6 months, while at -20°C, it should be used within one month.^[3]

Q4: What solvents are recommended for dissolving **ERD-3111**?

A4: DMSO is a commonly used solvent for creating stock solutions of **ERD-3111**.^[3] For in vivo studies, co-solvents such as PEG300, PEG400, Tween 80, and corn oil may be used in the formulation.^[1]

Q5: Is **ERD-3111** sensitive to light?

A5: Yes, solutions of **ERD-3111** should be protected from light to ensure stability.^[3]

Troubleshooting Guide

Issue 1: I am observing reduced activity of **ERD-3111** in my experiments.

- Possible Cause 1: Improper Storage. Verify that the compound (both powder and solution) has been stored at the recommended temperatures and protected from light.^{[1][2][3]} Repeated freeze-thaw cycles of stock solutions can lead to degradation and loss of activity.^[3]
- Possible Cause 2: Solution Instability. Ensure that stock solutions are used within the recommended timeframe (6 months at -80°C, 1 month at -20°C).^[3]
- Troubleshooting Steps:
 - Prepare fresh stock solutions from the powdered form.
 - Aliquot the new stock solution into single-use volumes to avoid freeze-thaw cycles.
 - Always use solutions within the recommended stability window.

Issue 2: My **ERD-3111** solution appears cloudy or has precipitated.

- Possible Cause 1: Low Solubility in Aqueous Buffers. **ERD-3111** is a hydrophobic molecule. Diluting a DMSO stock solution directly into aqueous media can cause it to precipitate.
- Possible Cause 2: Solvent Evaporation. If the storage container is not sealed properly, solvent evaporation can increase the concentration and lead to precipitation.

- Troubleshooting Steps:
 - When preparing working solutions in aqueous buffers, consider the use of a surfactant or co-solvent to improve solubility.
 - Ensure that storage vials are sealed tightly.
 - If precipitation is observed, gentle warming and vortexing may help to redissolve the compound. However, if it persists, it is best to prepare a fresh solution.

Quantitative Data Summary

Parameter	Powdered Form	In Solvent
Storage Temperature	-20°C[1][2]	-80°C or -20°C[3]
Shelf Life	> 3 years[2]	6 months at -80°C; 1 month at -20°C[3]
Protection from Light	Not specified, but good practice	Required[3]
Inert Atmosphere	Not specified, but good practice	Recommended (Nitrogen)[3]

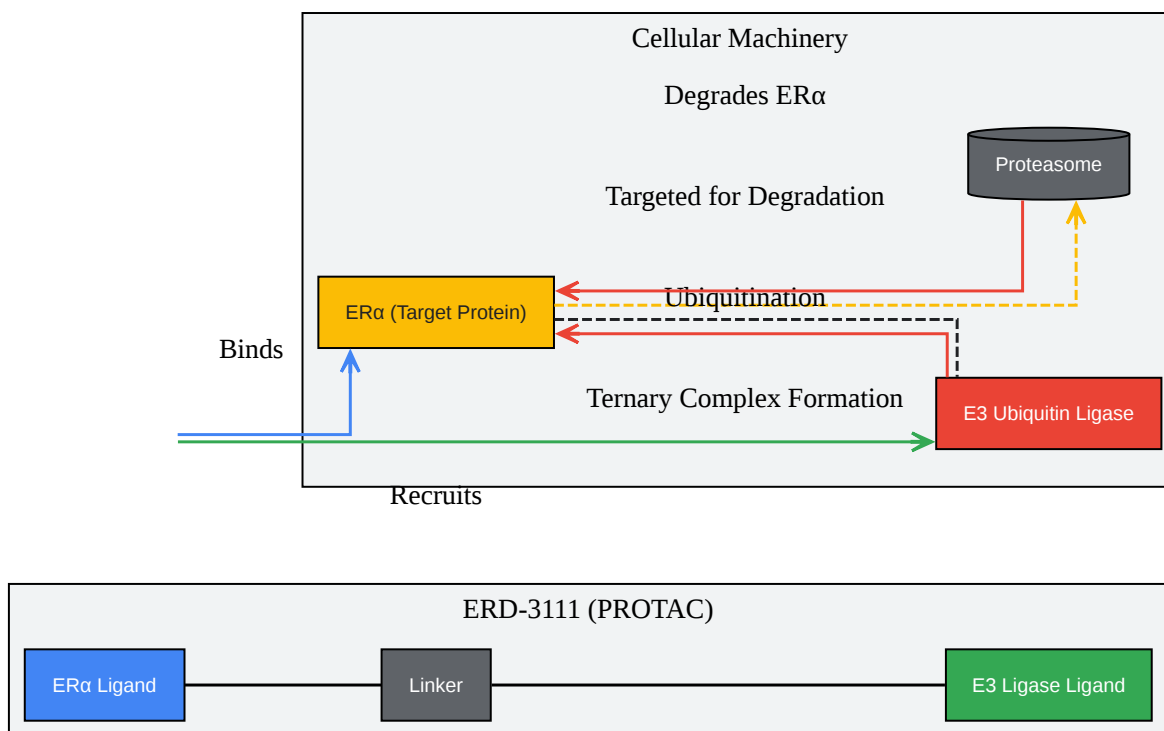
Experimental Protocols

Protocol 1: Preparation of **ERD-3111** Stock Solution

- Allow the vial of powdered **ERD-3111** to equilibrate to room temperature before opening to prevent condensation.
- Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 100 mg/mL).[3]
- Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be used if necessary.
- Aliquot the stock solution into single-use, light-protected vials.

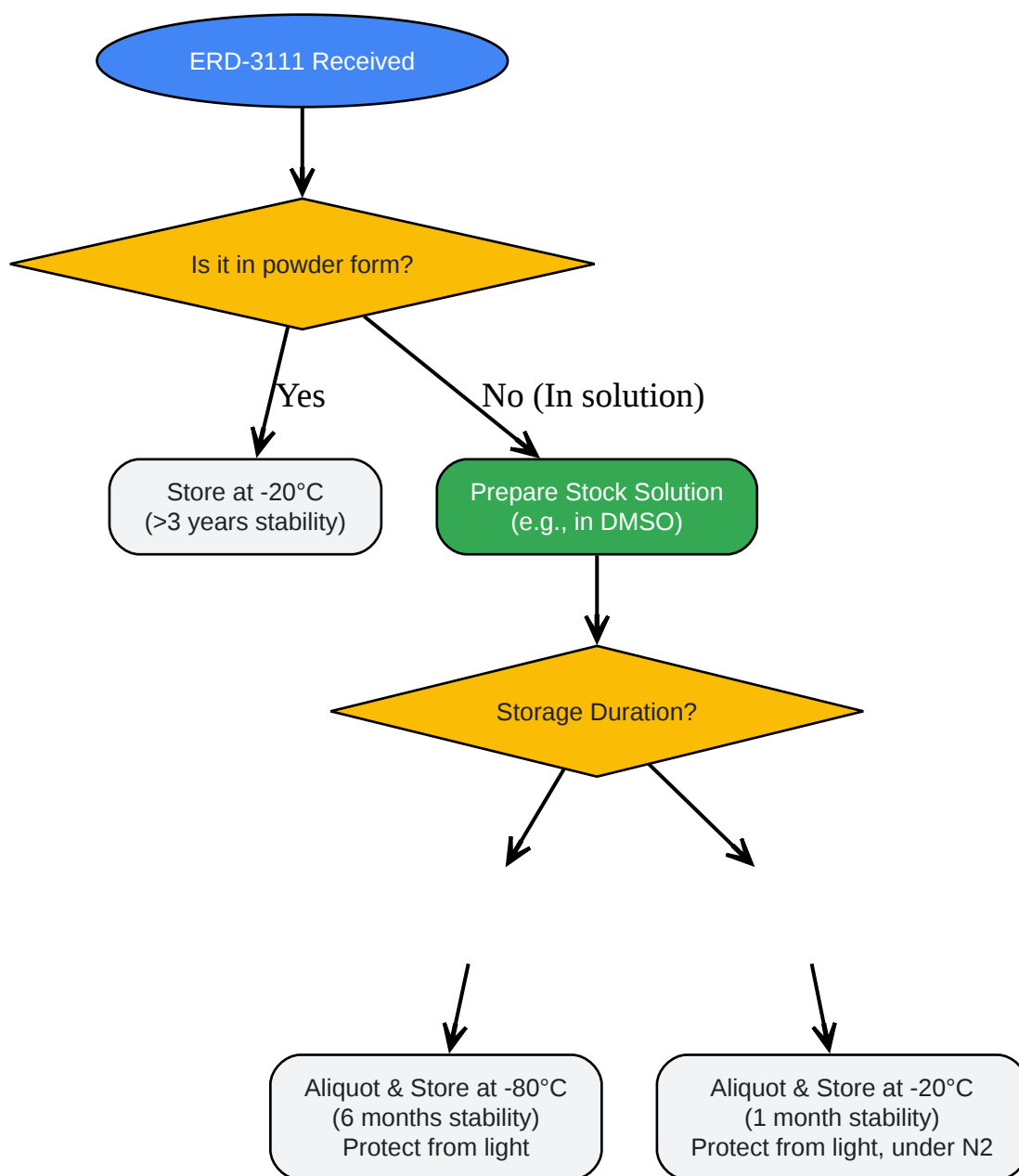
- Store the aliquots at -80°C for long-term use or -20°C for short-term use.[3]

Visualizations



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Caption: Mechanism of action for **ERD-3111** as a PROTAC, leading to the degradation of ERα.



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Caption: Decision tree for the proper storage of **ERD-3111** based on its form and intended use duration.

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References

- 1. ERD-3111 | Estrogen Receptor/ERR | TargetMol [targetmol.com]
- 2. excenen.com [excenen.com]
- 3. medchemexpress.com [medchemexpress.com]
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